

Navigating the Safe Handling of JHW-007 Hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: JHW007 hydrochloride

Cat. No.: B15287239

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Researchers and drug development professionals require precise and immediate safety information when handling chemical compounds. This guide provides essential safety and logistical information for "JHW-007 hydrochloride," a designation that refers to two distinct chemical entities. To ensure laboratory safety and proper handling, it is crucial to first identify the correct compound by its CAS number. This document details the necessary personal protective equipment (PPE), operational plans, and disposal procedures for both compounds.

Crucial Note on Chemical Identity: The designation "JHW-007" is used for both a cannabinoid agonist and a dopamine uptake inhibitor. Verifying the CAS number of your specific compound is the critical first step before undertaking any handling procedures.

Compound 1: JHW 007 - The Cannabinoid Agonist

This compound is identified as (2-methyl-1-pentyl-1H-indol-3-yl)-1-naphthalenyl-methanone. It is a potent cannabinoid receptor agonist and is often supplied as a solution in methanol, which introduces additional hazards.^{[1][2]}

Chemical Identification:

Identifier	Value
CAS Number	155471-10-6
Molecular Formula	C ₂₅ H ₂₅ NO

| Primary Hazards | Highly flammable liquid and vapor, Toxic if swallowed, in contact with skin, or if inhaled. Causes damage to the central nervous system and visual organs.[3] |

Personal Protective Equipment (PPE) Requirements

Proper PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber.
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes	A flame-retardant lab coat is recommended.
Respiratory Protection	Respiratory protective device	Required. Use a NIOSH-approved respirator with an organic vapor cartridge.

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[3] Ensure an eyewash station and safety shower are readily accessible. Remove all potential ignition sources from the vicinity.[3]
- Handling the Compound:
 - Ground and bond containers when transferring material to prevent electrostatic discharge. [3]

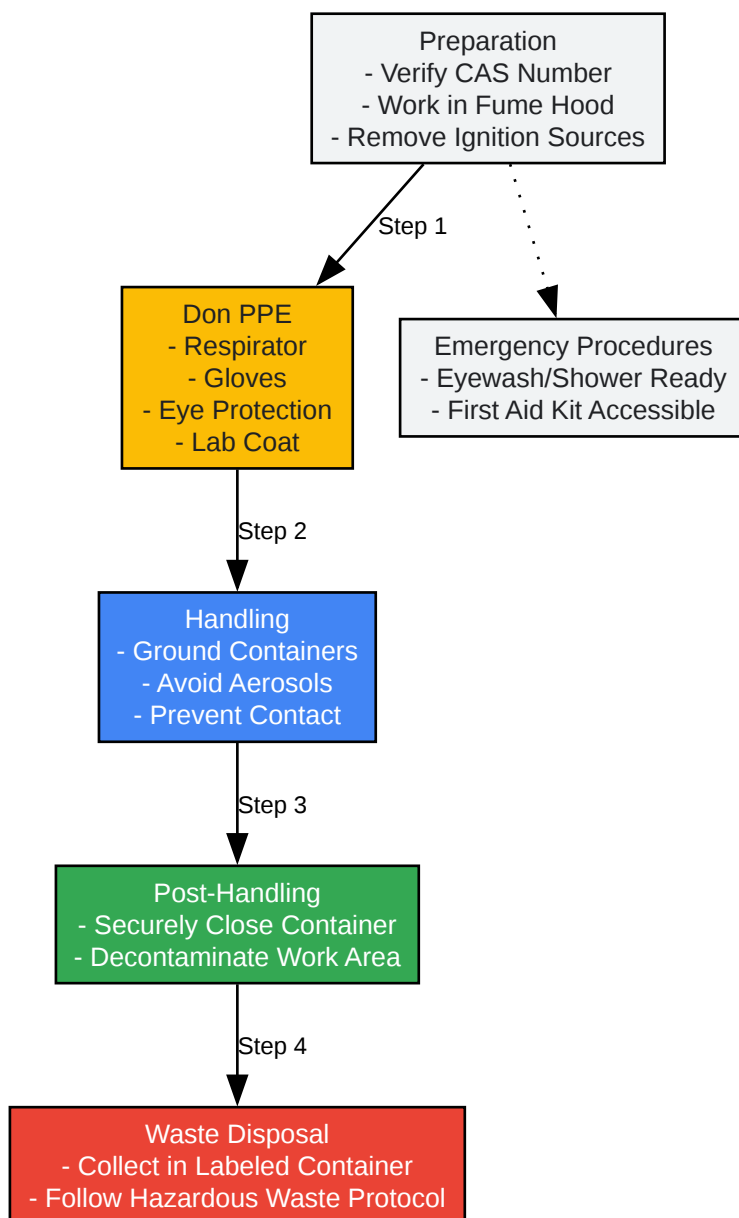
- Open and handle the receptacle with care to prevent the formation of aerosols.[3]
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- In Case of Exposure:
 - General: Immediately remove any clothing soiled by the product.[3]
 - Inhalation: Move the individual to fresh air. If breathing is irregular or stops, provide artificial respiration. Seek immediate medical attention.[3]
 - Skin Contact: Wash thoroughly with soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes.
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste must be treated as hazardous.

- Containment: Collect all waste material, including empty containers and contaminated absorbents, in a designated, labeled, and sealed container for hazardous waste.
- Disposal: Dispose of contaminated material as waste according to federal, state, and local regulations.[3] Do not allow the product to enter sewers or surface/ground water.[3]

Experimental Workflow for Handling JWH 007



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A step-by-step workflow for the safe handling of JWH 007.

Compound 2: JHW 007 Hydrochloride - The Dopamine Uptake Inhibitor

This compound is identified as (3-endo)-3-[Bis(4-fluorophenyl)methoxy]-8-butyl-8-azabicyclo[3.2.1]octane hydrochloride.[4] It is a high-affinity dopamine transporter (DAT) inhibitor.[4]

Chemical Identification:

Identifier	Value
CAS Number	202645-74-7
Molecular Formula	C ₂₄ H ₂₉ F ₂ NO·HCl

| Primary Hazards | May cause an allergic skin reaction. Avoid breathing dust.[5] |

Personal Protective Equipment (PPE) Requirements

Based on available safety data, the following PPE is recommended.

PPE Category	Item	Specifications
Hand Protection	Protective gloves	Wear suitable gloves tested according to EN 374.[6]
Eye/Face Protection	Safety glasses with side-shields	Use safety goggles with side protection.[6]
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes	Standard laboratory attire.
Respiratory Protection	Dust mask/respirator	Required when dusts are generated.[5]

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Ensure adequate ventilation in the work area. Avoid the formation and inhalation of dust.[5][6]
- Handling the Compound:
 - Avoid contact with skin and eyes.[6]
 - Do not ingest. If swallowed, seek immediate medical assistance.

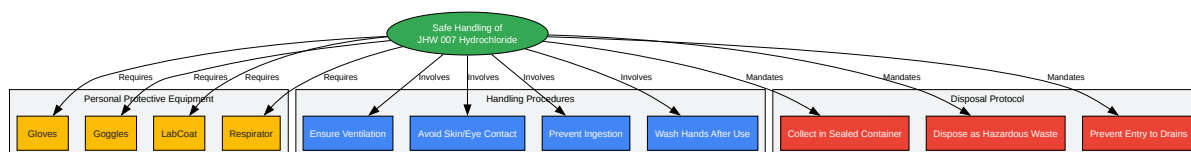
- Wash hands thoroughly after handling.
- Keep the container tightly closed and store it in a dry, cool place.
- In Case of Exposure:
 - Skin Contact: Wash with plenty of water. If skin irritation or a rash occurs, get medical advice.[5]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Inhalation: Move to fresh air.
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.

Disposal Plan

Dispose of this material as hazardous waste.

- Containment: Sweep up and shovel the material into suitable containers for disposal.[7] Avoid generating dust.
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.[5][6] Do not let the product enter drains.[5]

Logical Relationship for JHW 007 Hydrochloride Safety



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Key safety relationships for handling JHW 007 Hydrochloride.

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